

An In-depth Technical Guide to Chloro-PEG5-chloride

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Compound of Interest

Compound Name: 1,14-Dichloro-3,6,9,12-tetraoxatetradecane

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the structure, properties, synthesis, and applications of Chloro-PEG5-chloride, a bifunctional molecule increasingly utilized in advanced chemical synthesis, particularly in the development of Proteolysis Targeting Chimeras (PROTACs).

Core Molecular Structure and Properties

Chloro-PEG5-chloride, systematically named 1,2-bis[2-(2-chloroethoxy)ethoxy]ethane, is a derivative of polyethylene glycol (PEG) characterized by a chain of five ethylene oxide units capped at both ends by chlorine atoms.^{[1][2]} This structure imparts a unique combination of hydrophilicity, flexibility, and reactivity, making it a valuable linker molecule in the design of complex molecular architectures.

The terminal chlorine atoms are excellent leaving groups, rendering the molecule susceptible to nucleophilic substitution reactions.^{[3][4]} This high reactivity is fundamental to its utility in synthetic chemistry, allowing for the facile introduction of various functional groups such as amines, thiols, azides, and alkoxides.^{[1][3]} The defined length of the pentaethylene glycol chain provides precise spatial control between the two reactive termini, a critical feature for applications like PROTAC synthesis where it connects a target protein binder and an E3 ligase ligand.^{[3][5]}

Physicochemical and Identification Data

A summary of the key quantitative data for Chloro-PEG5-chloride is presented in the table below for easy reference and comparison.

Property	Value
CAS Number	5197-65-9[2][3][5]
Molecular Formula	C10H20Cl2O4[2][3]
Molecular Weight	275.17 g/mol [2][3][5]
IUPAC Name	1,2-bis[2-(2-chloroethoxy)ethoxy]ethane[3]
Synonyms	1,14-Dichloro-3,6,9,12-tetraoxatetradecane, Pentaethylene glycol dichloride[2]
Appearance	Clear, colorless liquid at room temperature[1]
Solubility	Soluble in water, aqueous buffers, chloroform, methylene chloride, DMF, and DMSO. Less soluble in alcohol and toluene. Insoluble in ether.[4]

Synthesis of Chloro-PEG5-chloride

The primary synthetic route to Chloro-PEG5-chloride involves the chlorination of the corresponding diol, pentaethylene glycol (HO-PEG5-OH). A common and effective method utilizes thionyl chloride (SOCl₂) as the chlorinating agent.

Experimental Protocol: Chlorination of Pentaethylene Glycol

This protocol outlines a typical laboratory-scale synthesis of Chloro-PEG5-chloride.

Materials:

- Pentaethylene glycol (PEG5-diol)

- Thionyl chloride (SOCl_2)
- Pyridine (or other suitable base)
- Anhydrous dichloromethane (DCM) or other suitable solvent
- Cold diethyl ether
- Standard laboratory glassware for anhydrous reactions
- Magnetic stirrer and heating mantle

Procedure:

- **Reaction Setup:** In a flame-dried, two-neck round-bottom flask equipped with a magnetic stir bar, a dropping funnel, and a reflux condenser under an inert atmosphere (e.g., nitrogen or argon), dissolve pentaerythritol in anhydrous dichloromethane.
- **Addition of Base:** Cool the solution in an ice bath and add pyridine. Pyridine acts as a base to neutralize the HCl gas produced during the reaction.^[3]
- **Addition of Thionyl Chloride:** Slowly add thionyl chloride dropwise to the stirred solution via the dropping funnel. A molar feeding ratio of 6:6:1 for thionyl chloride, pyridine, and PEG has been shown to lead to complete conversion.^[3] Maintain the temperature between 35°C and 45°C to ensure a high yield.^{[3][6]}
- **Reaction:** After the addition is complete, allow the reaction mixture to warm to room temperature and then heat to reflux for several hours. The reaction progress can be monitored by thin-layer chromatography (TLC).
- **Workup:** Once the reaction is complete, cool the mixture to room temperature. The excess thionyl chloride and solvent can be removed under reduced pressure.
- **Purification:** Dissolve the residue in a minimal amount of dichloromethane and precipitate the product by adding cold diethyl ether.^[6] The resulting solid can be filtered and washed with cold diethyl ether to remove impurities. The product is then dried under vacuum.

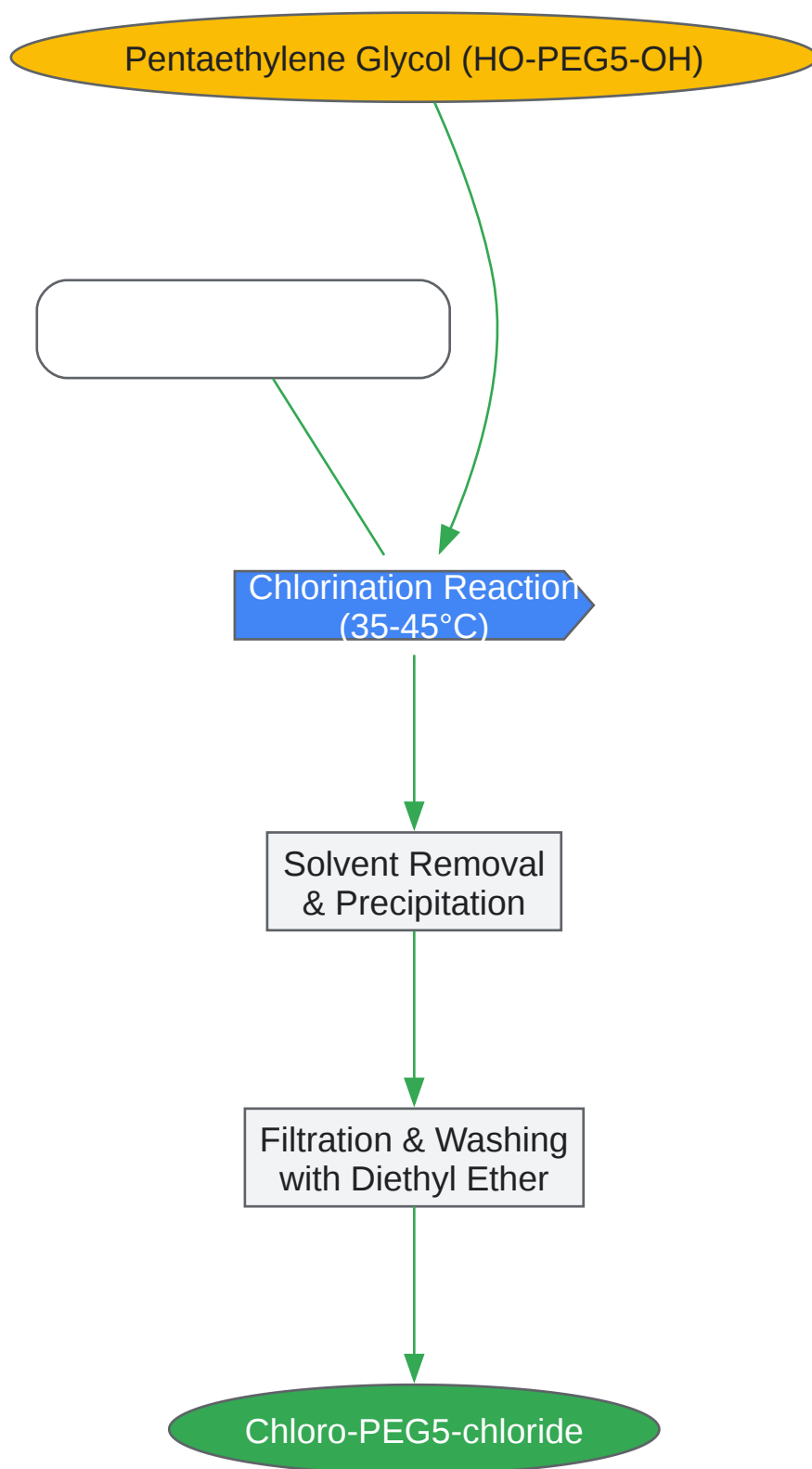
Visualizing the Synthesis and Structure

To better understand the molecular structure and the synthetic pathway, the following diagrams are provided.



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Caption: Molecular structure of Chloro-PEG5-chloride.



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Caption: Synthesis workflow for Chloro-PEG5-chloride.

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